

Methiozolin and Its Impact on Non-Target Organisms: A Technical Review

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Compound of Interest

Compound Name: *Methiozolin*

Cat. No.: *B1249797*

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Introduction

Methiozolin is a selective, systemic herbicide used for the pre- and post-emergence control of annual bluegrass (*Poa annua*) in turfgrass.^[1] Initially classified as a tyrosine aminotransferase inhibitor, recent research has identified its primary mode of action as the inhibition of fatty acid thioesterase (FAT), placing it in the Weed Science Society of America (WSSA) Group 30.^{[1][2]} ^[3] This technical guide provides a comprehensive overview of the toxicology of **Methiozolin** in non-target organisms, presenting quantitative data, detailed experimental protocols, and a visualization of its mechanism of action to support environmental risk assessment and further research.

Ecotoxicological Profile of Methiozolin

Methiozolin exhibits a varied toxicological profile across different non-target species. The following sections summarize the available quantitative data on its effects on aquatic and terrestrial organisms.

Table 1: Acute Toxicity of Methiozolin to Aquatic Organisms

Species	Taxon	Endpoint	Value (µg/L)	Study Duration	Reference
Freshwater Fish	Fish	LC50	Moderately Toxic	96 hours	[1]
Freshwater Invertebrates	Invertebrate	EC50	Moderately Toxic	48 hours	[1]
Vascular Aquatic Plants	Plant	EC50	More Sensitive	Not Specified	[1]
Non-vascular Aquatic Plants	Plant	EC50	Less Sensitive	Not Specified	[1]

Specific LC50/EC50 values for fish and invertebrates were not detailed in the reviewed public documents, but the EPA classifies the toxicity as "moderately toxic."[\[1\]](#)

Table 2: Toxicity of Methiozolin to Terrestrial Organisms

Species	Taxon	Endpoint	Value	Exposure Route	Reference
Bobwhite Quail	Bird	Acute Oral LD50	>2000 mg/kg bw	Oral	[4]
Rat	Mammal	Acute Oral LD50	>5000 mg/kg bw	Oral	[1]
Rabbit	Mammal	Developmental NOAEL	250 mg/kg/day	Oral	Not Specified
Eisenia fetida	Earthworm	14-day LC50	>1000 mg/kg soil	Soil	[5]
Honeybee (Apis mellifera)	Insect	Acute Contact LD50	>100 µg/bee	Contact	[1]
Honeybee (Apis mellifera)	Insect	Acute Oral LD50	>119 µg/bee	Oral	[1]

Experimental Protocols

The toxicological data for **Methiozolin** are primarily generated following standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) Office of Chemical Safety and Pollution Prevention (OCSPP).

Aquatic Organism Toxicity Testing

Standard protocols for assessing the acute toxicity of chemicals to fish and aquatic invertebrates are outlined in various guidance documents.

- Fish Acute Toxicity Test (Following principles of OECD 203):
 - Test Species: Rainbow trout (*Oncorhynchus mykiss*) or other sensitive species.
 - Test Duration: 96 hours.

- Test Conditions: Static, semi-static, or flow-through systems. Test chambers are maintained at a constant temperature and lighting cycle.
- Endpoint: The median lethal concentration (LC50), which is the concentration of **Methiozolin** that is lethal to 50% of the test population.
- Observations: Mortality and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Aquatic Invertebrate Acute Toxicity Test (Following principles of OECD 202):
 - Test Species: *Daphnia magna* or other relevant invertebrate species.
 - Test Duration: 48 hours.
 - Test Conditions: Static test in a defined medium at a constant temperature and under controlled lighting.
 - Endpoint: The median effective concentration (EC50), which is the concentration that immobilizes 50% of the daphnids.
 - Observations: Immobilization and any other abnormal behavior are recorded at 24 and 48 hours.

Terrestrial Organism Toxicity Testing

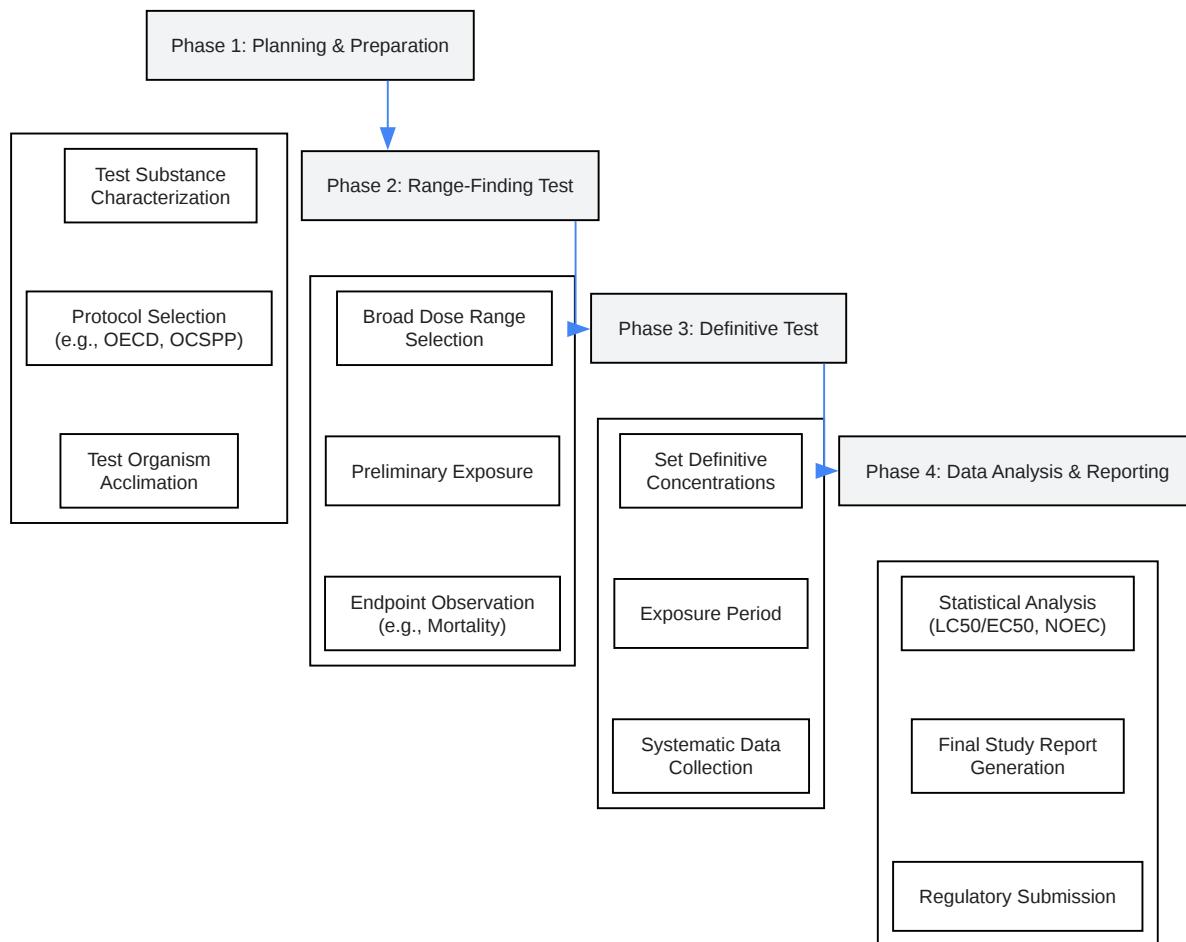
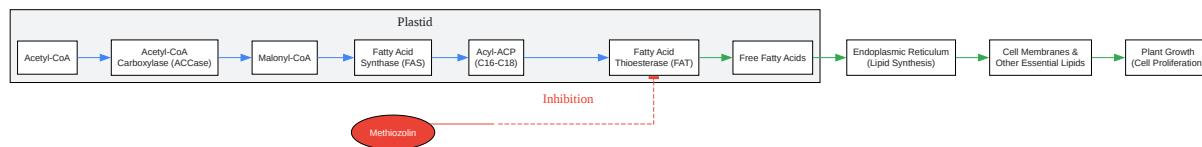
- Avian Acute Oral Toxicity Test (Following OECD 223 or OCSPP 850.2100):
 - Test Species: Bobwhite quail (*Colinus virginianus*) or mallard duck (*Anas platyrhynchos*).
[\[4\]](#)
 - Administration: A single oral dose of **Methiozolin** is administered to the birds.
[\[4\]](#)
 - Test Duration: 14-day observation period.
[\[4\]](#)
 - Endpoint: The median lethal dose (LD50), which is the dose that is lethal to 50% of the test birds.
[\[4\]](#)
 - Observations: Mortality, clinical signs of toxicity, and body weight changes are recorded.
[\[6\]](#)

- Mammalian Acute Oral Toxicity Test (Following principles of OECD 420, 423, or 425):
 - Test Species: Typically rats or mice.
 - Administration: A single oral dose of **Methiozolin** is administered.
 - Test Duration: Observation period of at least 14 days.
 - Endpoint: The LD50 is determined.
 - Observations: Mortality, clinical signs, and gross pathological changes are recorded.
- Mammalian Chronic Toxicity Study (Following principles of OPPTS 870.4100):
 - Test Species: Typically rats, for a duration of 90 days to 2 years.[7]
 - Administration: **Methiozolin** is administered daily in the diet or by gavage.[8]
 - Endpoints: Determination of the No-Observed-Adverse-Effect-Level (NOAEL) and the Lowest-Observed-Adverse-Effect-Level (LOAEL).
 - Observations: Comprehensive monitoring of animal health, including body weight, food consumption, clinical pathology (hematology, clinical chemistry, urinalysis), and histopathology of organs and tissues.[8]
- Earthworm Acute Toxicity Test (OECD 207):
 - Test Species: Eisenia fetida.[5][9]
 - Test Substrate: Artificial soil.[5][9]
 - Test Duration: 14 days.[5][10]
 - Endpoint: The LC50 is determined based on mortality.[10]
 - Observations: Mortality and behavioral changes are recorded at 7 and 14 days.[11]
- Honeybee Acute Contact and Oral Toxicity Tests (OECD 214 & 213; OCSPP 850.3020):

- Test Species: Adult worker honeybees (*Apis mellifera*).[\[12\]](#)[\[13\]](#)
- Contact Test (OECD 214): A single dose of **Methiozolin** is applied topically to the thorax of the bees.[\[14\]](#)[\[15\]](#)
- Oral Test (OECD 213): Bees are fed a sucrose solution containing a known concentration of **Methiozolin**.[\[16\]](#)
- Test Duration: 48 to 96 hours.[\[15\]](#)
- Endpoint: The LD50 is calculated for both contact and oral exposure routes.[\[12\]](#)[\[15\]](#)
- Observations: Mortality and any sublethal effects are recorded at specified intervals.[\[12\]](#)

Mechanism of Action: Inhibition of Fatty Acid Thioesterase (FAT)

Methiozolin's herbicidal activity stems from its inhibition of fatty acid thioesterase (FAT) enzymes within the plastids of plants.[\[2\]](#)[\[3\]](#)[\[17\]](#) FATs are crucial for terminating the de novo synthesis of fatty acids by hydrolyzing the thioester bond between the acyl chain and the acyl carrier protein (ACP).[\[18\]](#) This process releases free fatty acids, which are then exported from the plastid to the endoplasmic reticulum for the synthesis of various lipids essential for cell membrane formation and other vital functions.[\[18\]](#)[\[19\]](#) By inhibiting FAT, **Methiozolin** disrupts the supply of fatty acids, leading to a cessation of cell proliferation and ultimately, plant death.[\[2\]](#)[\[3\]](#)



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- To cite this document: BenchChem. [Methiozolin and Its Impact on Non-Target Organisms: A Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1249797#toxicology-studies-of-methiozolin-in-non-target-organisms\]](https://www.benchchem.com/product/b1249797#toxicology-studies-of-methiozolin-in-non-target-organisms)

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